

An In-depth Technical Guide to Phenylcarbylamine Chloride: Nomenclature, Synthesis, and Reactivity

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Compound of Interest

Compound Name: Phenylcarbylamine chloride

CAS No.: 622-44-6

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Introduction

Phenylcarbylamine chloride, a compound with a storied past and continued relevance in modern organic synthesis, presents a fascinating case study in reactive intermediates and chemical warfare agents.^{[1][2]} This guide offers a comprehensive overview of its chemical identity, synthesis, reactivity, and safe handling protocols, tailored for professionals in the chemical and pharmaceutical sciences. While historically known for its potent lachrymatory effects and use as a chemical warfare agent, its unique chemical properties make it a valuable, albeit hazardous, reagent in specialized synthetic applications.^[1]

Chemical Identity and Nomenclature

Properly identifying a chemical compound is the cornerstone of safe and effective research.

Phenylcarbylamine chloride is known by a variety of names, a consequence of its diverse historical and chemical contexts.

IUPAC Name

The systematic and unambiguous name for this compound, according to the International Union of Pure and Applied Chemistry (IUPAC), is 1,1-dichloro-N-phenylmethanimine.^{[3][4]} This name precisely describes the arrangement of atoms: a methanimine core with two chlorine atoms on the carbon and a phenyl group on the nitrogen.

Synonyms

In literature and chemical catalogs, a multitude of synonyms are encountered. Understanding these is crucial for comprehensive literature searches and recognizing the compound in various contexts. Common synonyms include:

- Phenyl isocyanide dichloride^{[5][6]}
- Phenyliminophosgene^[7]
- N-(Dichloromethylene)aniline^[5]
- Phenylcarbonimidoyl dichloride^[6]
- N-Phenylimidophosgene^[7]
- Phenylisocyanide dichloride^[7]
- K-Stoff (a historical military designation)^{[6][8]}

The variety of names often reflects different ways of conceptualizing the molecule's structure, such as viewing it as a derivative of phosgene or as a dichlorinated isocyanide.^{[7][8]}

Physicochemical Properties

A thorough understanding of a compound's physical and chemical properties is paramount for its handling, storage, and application in experimental work.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₅ Cl ₂ N	[3][4]
Molecular Weight	174.02 g/mol	[3][4]
Appearance	Pale-yellow, oily liquid	[2][3]
Odor	Pungent, onion-like	[3][6]
Boiling Point	210 °C (410 °F; 483 K) at 760 mmHg	[6]
Melting Point	19.5 °C (67.1 °F; 292.6 K)	[6]
Density	1.265 g/cm ³	[3]
Solubility	Insoluble in water; soluble in alcohol, ether, and benzene.	[3][4]

Synthesis of Phenylcarbylamine Chloride

The primary and most well-documented method for the synthesis of **phenylcarbylamine chloride** is the chlorination of phenyl isothiocyanate.[4][6] This reaction is relatively straightforward but requires careful handling of the reagents and products due to their toxicity.

Reaction Overview

The overall transformation involves the reaction of phenyl isothiocyanate with chlorine gas, typically in a chlorinated solvent like chloroform. The sulfur atom is displaced, and two chlorine atoms add to the carbon, forming the desired product and sulfur dichloride as a byproduct.



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Caption: Synthesis of **Phenylcarbylamine Chloride**.

Detailed Experimental Protocol

The following protocol is adapted from established literature procedures and should only be performed by trained personnel in a well-ventilated fume hood with appropriate personal protective equipment.^[4]

Materials:

- Phenyl isothiocyanate (15 g)
- Chloroform (20 g)
- Chlorine gas
- Round-bottom flask with a gas inlet tube
- Ice-water bath
- Distillation apparatus

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a gas inlet tube, dissolve 15 g of phenyl isothiocyanate in 20 g of chloroform.
- **Cooling:** Place the flask in an ice-water bath to cool the reaction mixture. This is crucial to control the exothermicity of the chlorination reaction.
- **Chlorination:** Bubble chlorine gas through the cooled solution. The reaction is typically continued for approximately 2 hours, or until the solution takes on a persistent greenish-yellow color, indicating an excess of dissolved chlorine.
- **Workup:** Once the reaction is complete, remove the flask from the ice bath and stop the chlorine flow.
- **Solvent Removal:** Distill off the chloroform and the sulfur dichloride byproduct. This should be done with care, as both are volatile and toxic.
- **Purification:** The crude residue is then purified by fractional distillation. The fraction collected between 200-215 °C at atmospheric pressure, or more safely at 103-106 °C under a reduced

pressure of 31 mmHg, is the desired **phenylcarbylamine chloride**.^[4] The yield for this procedure is typically in the range of 80-90%.

Reactivity and Mechanistic Insights

The reactivity of **phenylcarbylamine chloride** is dominated by the electrophilic nature of the carbon atom in the C=N bond, which is bonded to two electron-withdrawing chlorine atoms. This makes it susceptible to attack by a wide range of nucleophiles.

Nucleophilic Substitution

The chlorine atoms on the iminoyl carbon are good leaving groups, facilitating nucleophilic substitution reactions. This reactivity is the foundation for its utility in synthesizing a variety of other compounds.



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Caption: General Nucleophilic Substitution Mechanism.

Friedel-Crafts Type Reactions

Phenylcarbylamine chloride can participate in Friedel-Crafts-type reactions with aromatic compounds. The reaction proceeds through an initial electrophilic attack on the aromatic ring, followed by hydrolysis to yield a substituted benzamide.^[3] This showcases its ability to act as a building block for introducing the phenylcarbamoyl group.

Hydrolysis

The compound is slowly decomposed by water, which is why it must be handled under anhydrous conditions.^[9] The hydrolysis ultimately leads to the formation of aniline and carbon dioxide, proceeding through an unstable carbamic acid intermediate.

Applications in Organic Synthesis

While its historical notoriety is significant, **phenylcarbylamine chloride** and related isocyanide dichlorides have found niche applications in modern organic synthesis. Their reactivity makes them valuable for the construction of heterocyclic systems. For instance, it has been used in the synthesis of 5-halo-1-phenyltetrazoles.[5] The isocyanide functionality, in general, is a versatile building block in multicomponent reactions like the Ugi and Passerini reactions, highlighting the synthetic potential of this class of compounds.[10]

Safety and Toxicology

Phenylcarbylamine chloride is a highly toxic and hazardous material that requires stringent safety precautions.

Hazards:

- Toxicity: It is highly toxic if inhaled, ingested, or absorbed through the skin.[3][9]
- Irritant: It is a strong irritant to the skin, eyes, and mucous membranes, and is a potent lachrymator.[3][11]
- Reactivity: It can react vigorously with water, strong oxidizing agents, and alcohols.[9] Sealed containers may build up pressure and explode, especially when heated.[9]

Handling and Storage:

- All manipulations should be conducted in a certified chemical fume hood.
- Appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, a face shield, and a lab coat, is mandatory.
- Store in a cool, dry, well-ventilated area away from incompatible materials.
- Containers should be tightly sealed to prevent exposure to moisture.

Conclusion

Phenylcarbylamine chloride, or 1,1-dichloro-N-phenylmethanimine, is a compound with a dual identity. It is a potent toxin and a historical chemical warfare agent, but also a reactive and useful intermediate for the discerning synthetic chemist. A thorough understanding of its

nomenclature, properties, synthesis, and reactivity, coupled with strict adherence to safety protocols, is essential for its responsible and effective use in a research setting. Its ability to act as an electrophile in nucleophilic substitution and Friedel-Crafts-type reactions opens avenues for the synthesis of complex nitrogen-containing molecules and heterocyclic frameworks.

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